

Technical Support Center: Managing Exothermic Reactions in Maleic Anhydride Production

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Compound of Interest

Compound Name: Maleic Acid

Cat. No.: B7760973

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals managing the highly exothermic process of maleic anhydride production.

Troubleshooting Guides

Issue 1: Rapid Temperature Increase and Potential for Thermal Runaway

Q: My reactor temperature is increasing uncontrollably. What are the immediate steps to prevent a thermal runaway?

A: An uncontrolled temperature spike is a critical situation. Immediate action is required to prevent a thermal runaway, which can lead to a dangerous increase in pressure and potential reactor failure.

Immediate Actions:

- **Stop Reactant Feed:** Immediately cut the flow of n-butane (or benzene) and air to the reactor. This will halt the primary source of heat generation.
- **Emergency Cooling:** Fully activate any emergency cooling systems. This may involve increasing the flow rate of the molten salt coolant or activating a secondary cooling loop if available.

- **Inert Gas Purge:** Introduce an inert gas, such as nitrogen, into the reactor to dilute the reactant concentration and help dissipate heat.
- **Vent if Necessary:** If the pressure is rising rapidly and approaching the reactor's safety limits, initiate a controlled emergency vent to a safe location or flare system. This should be a last resort and done according to established safety protocols.

Follow-up Actions:

- Once the temperature is under control, thoroughly investigate the root cause. Check for malfunctions in the temperature control system, issues with the coolant circulation, or incorrect reactant feed rates.
- Review the process safety management (PSM) protocols to ensure all safety instrumented systems (SIS) are functioning correctly.

Issue 2: Hotspot Formation in the Catalyst Bed

Q: I am observing localized high temperatures ("hotspots") within the fixed-bed reactor. What causes this and how can I mitigate it?

A: Hotspots are localized areas in the catalyst bed with significantly higher temperatures than the surrounding areas. They are a common issue in fixed-bed reactors for maleic anhydride production and can lead to catalyst deactivation, reduced selectivity, and an increased risk of thermal runaway.

Potential Causes:

- **Poor Feed Distribution:** Uneven flow of reactants across the catalyst bed can lead to areas with higher reaction rates and consequently, higher temperatures.
- **Catalyst Deactivation or Clogging:** Deactivated or clogged sections of the catalyst bed can force reactants through preferential channels, increasing the reaction rate and heat generation in those areas.
- **Inadequate Heat Removal:** Insufficient flow or poor distribution of the molten salt coolant can lead to inadequate heat removal from certain parts of the reactor.

- **High Reactant Concentration:** Operating with an n-butane concentration that is too high can lead to an excessive rate of heat generation.

Mitigation Strategies:

- **Improve Feed Distribution:** Ensure proper design and operation of the gas inlet and distribution system to achieve a uniform flow profile.
- **Monitor Catalyst Performance:** Regularly monitor catalyst activity and pressure drop across the bed to detect signs of deactivation or clogging.
- **Optimize Coolant Flow:** Ensure the molten salt circulation system is operating at the design flow rate and temperature. Regularly check for any blockages or fouling in the cooling channels.
- **Control Reactant Concentration:** Maintain the n-butane concentration within the recommended safe operating limits, typically below the lower flammability limit in air.

Frequently Asked Questions (FAQs)

Q1: What are the typical operating temperatures for maleic anhydride production, and why are they so critical?

A1: The catalytic oxidation of n-butane to maleic anhydride is typically carried out at temperatures between 390°C and 435°C. Temperature is a critical parameter because the reaction is highly exothermic. Maintaining the temperature within this narrow range is crucial for:

- **Optimizing Yield and Selectivity:** The desired reaction to form maleic anhydride is favored within this temperature range. Higher temperatures can lead to an increase in undesirable side reactions, such as the complete combustion of n-butane to carbon dioxide and water, which reduces the yield of the desired product.
- **Preventing Thermal Runaway:** Due to the exothermic nature of the reaction, a small increase in temperature can lead to a significant increase in the reaction rate, which in turn generates more heat. This positive feedback loop can lead to a thermal runaway if not properly controlled.

- **Maintaining Catalyst Stability:** The vanadium-phosphorus oxide (VPO) catalyst used in this process can be sensitive to high temperatures. Excessive temperatures can lead to catalyst deactivation, reducing its effectiveness and lifespan.

Q2: What is the role of the molten salt loop in managing the reaction exotherm?

A2: The molten salt loop is the primary mechanism for heat removal in most industrial maleic anhydride reactors. A eutectic salt mixture, often a combination of sodium nitrate and potassium nitrate, is circulated on the shell side of the multi-tubular fixed-bed reactor. Its key functions are:

- **Efficient Heat Transfer:** Molten salts have excellent heat transfer properties, allowing for the rapid and efficient removal of the large amount of heat generated by the exothermic reaction.
- **Temperature Control:** By controlling the flow rate and inlet temperature of the molten salt, the temperature of the catalyst tubes can be precisely maintained within the optimal range for the reaction.
- **Isothermal Operation:** The goal is to maintain as close to isothermal (constant temperature) conditions as possible along the length of the reactor tubes to ensure consistent product quality and prevent hotspots.

Q3: What are the main byproducts of the maleic anhydride synthesis, and how does temperature affect their formation?

A3: The primary desired reaction is the partial oxidation of n-butane to maleic anhydride. However, several side reactions also occur, leading to the formation of byproducts. The main byproducts include:

- **Carbon Dioxide (CO₂) and Carbon Monoxide (CO):** These are products of complete and partial combustion of n-butane, respectively. Higher reaction temperatures significantly favor these combustion reactions, leading to a decrease in maleic anhydride selectivity.
- **Acetic Acid and Acrylic Acid:** These are also formed through side reactions. Their formation is also influenced by temperature and catalyst properties.

Controlling the reaction temperature is therefore a key factor in minimizing the formation of these byproducts and maximizing the yield of maleic anhydride.

Data Presentation

Table 1: Typical Operating Conditions for Maleic Anhydride Production (n-Butane Oxidation)

Parameter	Typical Value	Unit
Reactor Inlet Temperature	390 - 420	°C
Molten Salt Temperature	400 - 430	°C
Reactor Pressure	1.5 - 3.0	barg
n-Butane Concentration in Feed	1.5 - 2.5	mol%
Space Velocity	1000 - 3000	h ⁻¹

Table 2: Enthalpy of Reaction for Key Reactions in Maleic Anhydride Synthesis

Reaction	ΔH (Enthalpy of Reaction)	Unit
n-Butane to Maleic Anhydride	-1245	kJ/mol
n-Butane to CO ₂ and H ₂ O	-2657	kJ/mol
n-Butane to CO and H ₂ O	-1571	kJ/mol

Note: These values are approximate and can vary with temperature and pressure.

Experimental Protocols

Protocol 1: Reaction Calorimetry to Determine Heat of Reaction

Objective: To experimentally determine the heat of reaction for the catalytic oxidation of n-butane.

Methodology:

- **Apparatus Setup:** A reaction calorimeter, such as a differential scanning calorimeter (DSC) or a custom-built laboratory-scale reactor equipped with precise temperature and heat flow sensors, is required. The system should be well-insulated to minimize heat loss to the surroundings.
- **Calibration:** Calibrate the calorimeter using a standard reaction with a known enthalpy change to determine the heat capacity of the system.
- **Reactant Preparation:** Prepare a gas mixture with a known concentration of n-butane in air.
- **Catalyst Loading:** Place a known mass of the VPO catalyst into the calorimeter's reaction cell.
- **Experiment Execution:**
 - Heat the calorimeter to the desired reaction temperature (e.g., 400°C).
 - Introduce the reactant gas mixture into the reaction cell at a controlled flow rate.
 - Continuously monitor and record the temperature of the reaction cell and the heat flow from the reaction.
 - The reaction is typically run until a steady state is reached or for a predetermined amount of time.
- **Data Analysis:**
 - Integrate the heat flow data over time to determine the total heat released during the reaction.
 - Calculate the moles of n-butane converted by analyzing the composition of the outlet gas stream using gas chromatography (GC).
 - The enthalpy of reaction (ΔH) is calculated by dividing the total heat released by the moles of n-butane reacted.

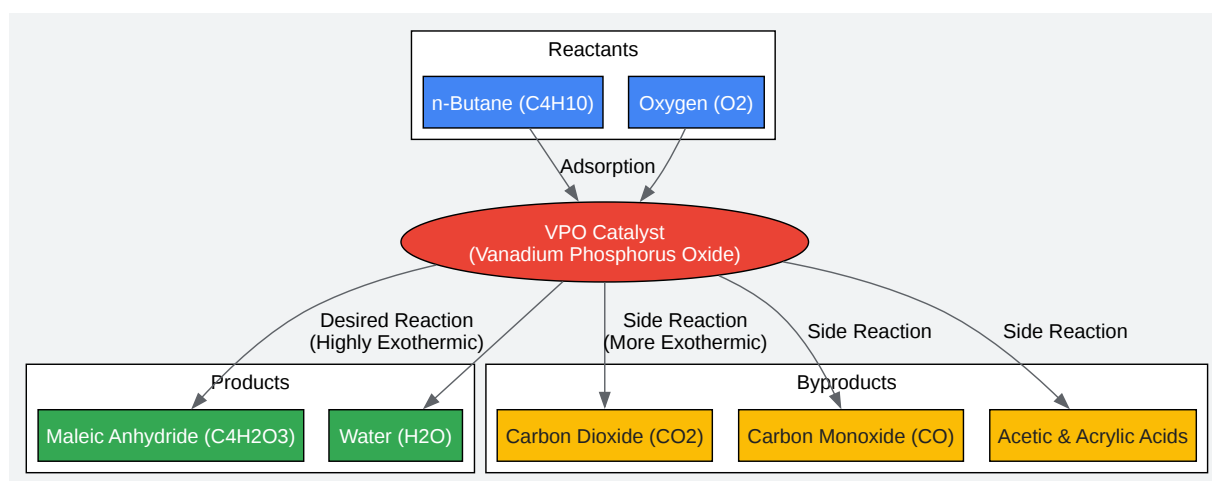
Protocol 2: Catalyst Performance and Hotspot Evaluation in a Pilot-Scale Fixed-Bed Reactor

Objective: To evaluate the performance of a VPO catalyst and identify the potential for hotspot formation under controlled conditions.

Methodology:

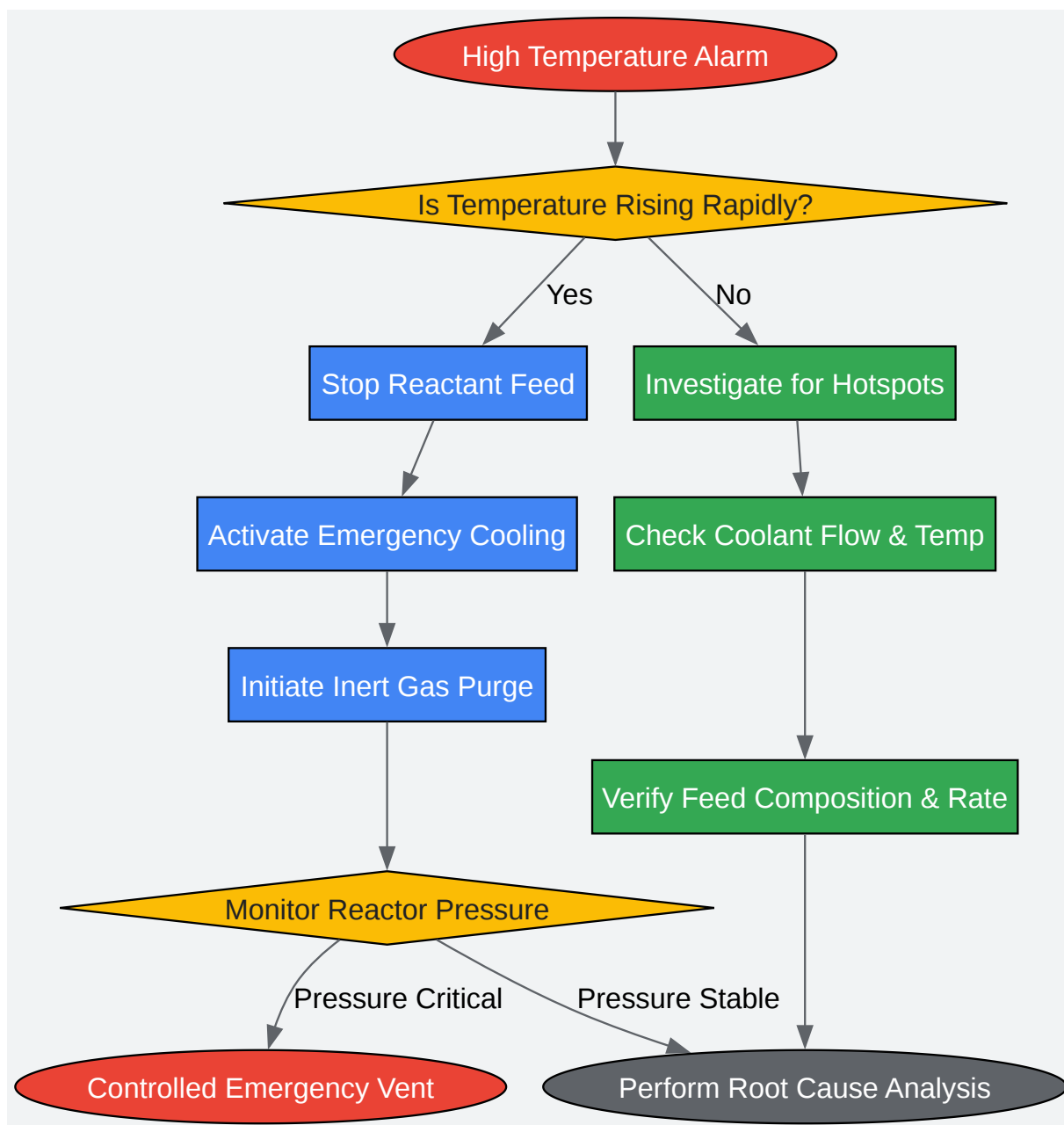
- **Reactor Setup:** A pilot-scale fixed-bed reactor, typically a single tube with the same diameter as an industrial reactor tube, is used. The reactor should be equipped with multiple thermocouples placed along the central axis of the catalyst bed to measure the temperature profile. The reactor is placed in a molten salt bath for temperature control.
- **Catalyst Packing:** Carefully pack the reactor tube with the VPO catalyst to ensure a uniform bed density and avoid channeling.
- **Experimental Procedure:**
 - Heat the molten salt bath to the desired operating temperature.
 - Introduce a preheated feed gas of n-butane and air at a controlled flow rate and concentration.
 - Continuously record the temperature at various points along the catalyst bed using the thermocouples.
 - Analyze the composition of the reactor outlet stream using an online gas chromatograph to determine the conversion of n-butane and the selectivity to maleic anhydride and byproducts.
- **Data Analysis:**
 - Plot the temperature profile along the length of the reactor. The presence of a "hotspot" will be indicated by a significant temperature peak in the profile.
 - Calculate the n-butane conversion and maleic anhydride selectivity at different operating conditions (e.g., varying feed concentration, temperature, and flow rate).
 - Correlate the location and intensity of the hotspot with the operating conditions and catalyst performance.

Visualizations



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Caption: Reaction pathway for maleic anhydride synthesis.



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